

Comparing thermal stability of different organic peroxides

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Compound Focus: Decanoyl peroxide

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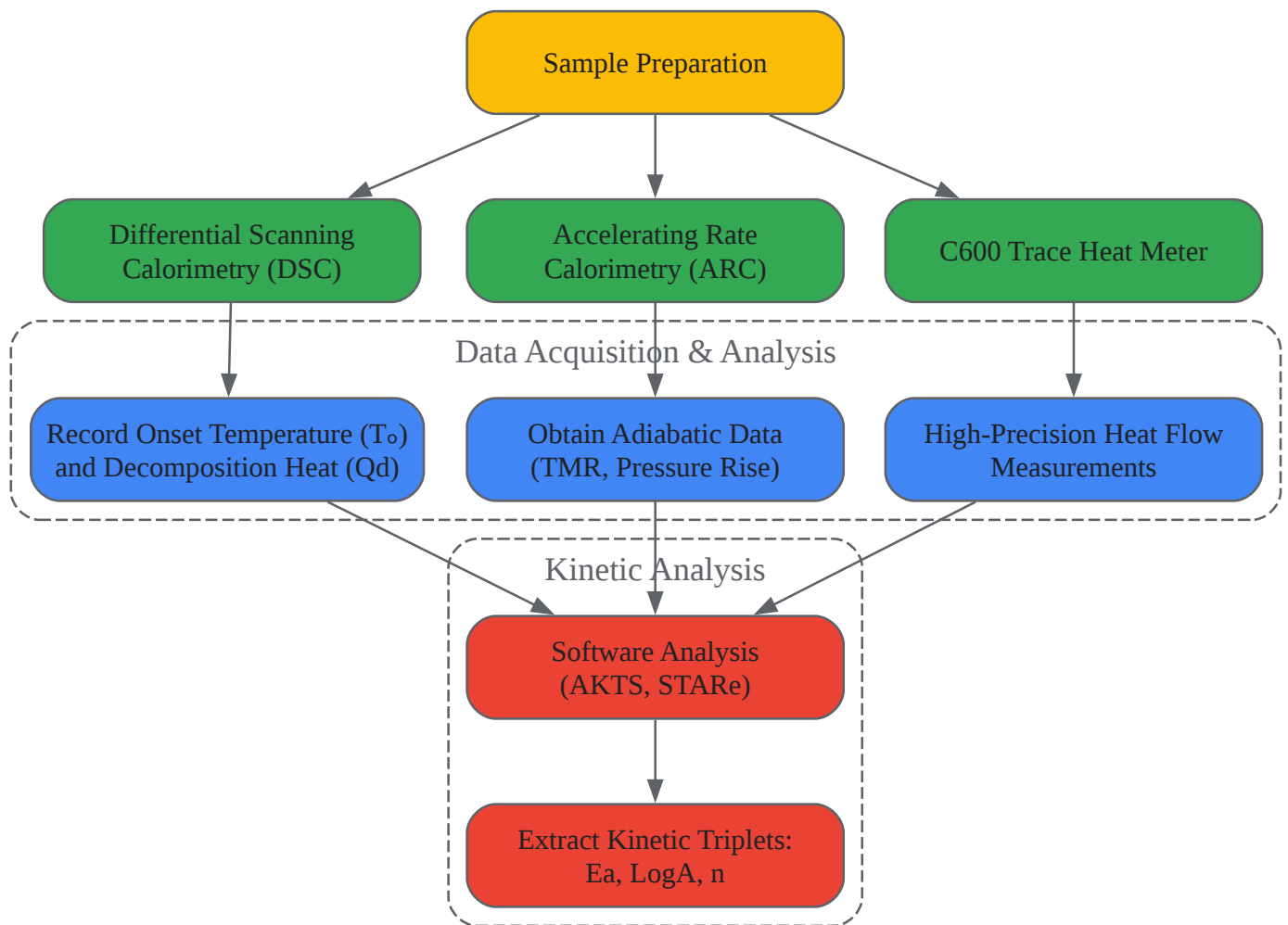
Comparative Thermal Stability of Organic Peroxides

The table below summarizes key thermal decomposition data for several organic peroxides, compiled from recent studies. Note that experimental values can vary based on concentration, testing method, and purity.

Organic Peroxide	Onset Temperature (°C)	Decomposition Heat (J/g)	Activation Energy, E_a (kJ mol ⁻¹)	Key Findings
Di-tert-butyl peroxide (DTBP)	109.2 - 160 [1]	441 - 2622 [1]	124.6 - 163.6 [1]	Stability is concentration and solvent-dependent [1].
Various Peroxides (38 types)	53 - 180 [2]	441 - 2622 [2]	—	A general range for commercial organic peroxides [2].

Experimental Protocols for Thermal Analysis

Researchers typically use the following methodologies to determine the data in the table above.



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Figure 1: Experimental workflow for analyzing organic peroxide decomposition.

- **Sample Preparation:** Organic peroxide samples are often diluted in solvents like toluene to improve handling safety and study concentration effects. High purity (e.g., 99%) is used to minimize the influence of contaminants [1].
- **Calorimetry Techniques:** The core experimental data comes from calorimeters that measure heat flow:
 - **Differential Scanning Calorimetry (DSC)** heats a small sample at a controlled rate to determine the **onset temperature** and **decomposition heat** [2] [1].
 - **Accelerating Rate Calorimetry (ARC)** operates under adiabatic (no heat loss) conditions, providing data for worst-case scenarios like thermal runaway, including the **Time to Maximum Rate (TMR)** [1] [3].

- **Specialized Calorimeters** like the **C600 Trace Heat Meter** offer high sensitivity for measuring heat flow with great precision [3].
- **Kinetic Analysis:** Data from calorimetry is processed with software (e.g., AKTS, STARe) using models like Flynn-Wall-Ozawa or Borchardt & Daniels to calculate **kinetic triplets**: activation energy (Ea), pre-exponential factor (LogA), and reaction order (n) [1].

Predictive Modeling (QSPR) for Stability Assessment

Beyond direct experimentation, **Quantitative Structure-Property Relationship (QSPR)** models are powerful tools for predicting thermal stability.



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Figure 2: QSPR workflow for predicting peroxide properties.

- **Model Development:** Researchers build a database of organic peroxides with known experimental properties (e.g., SADT, onset temperature). For each molecule, they calculate **quantum chemical descriptors** using computational chemistry methods like Density Functional Theory (DFT) [2].
- **Regression Analysis:** A statistical model (like Multi-Linear Regression, MLR) is developed to find the mathematical relationship between the molecular descriptors and the thermal property of interest [2] [3].
- **Application:** Once validated, the model can predict properties like the **Self-Accelerating Decomposition Temperature (SADT)** for new or hypothetical organic peroxides without costly and hazardous experiments, supporting compliance with regulations like REACH [2] [3].

Safety Classifications and Practical Implications

- **Regulatory Framework:** Due to their instability, organic peroxides are strictly classified for transport. The **UN Recommendations on the Transport of Dangerous Goods** categorizes them into seven types (A-G) based on their hazardous potential [2] [1]. Di-tert-butyl peroxide (DTBP), for instance, is classified as **Type E** [1].
- **The Critical Parameter - SADT:** The **Self-Accelerating Decomposition Temperature (SADT)** is the lowest temperature at which self-accelerating decomposition may occur in a substance as packaged. It is a vital parameter for establishing **safe storage and transport temperatures** [3].

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